

# An In-depth Technical Guide to the Physical Characteristics of Colfosceril-d9 Palmitate

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## Compound of Interest

Compound Name: Colfosceril-d9 Palmitate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical characteristics of **Colfosceril-d9 Palmitate**. The information is compiled from various sources to assist researchers and professionals in drug development and related scientific fields.

Colfosceril Palmitate, also known as dipalmitoylphosphatidylcholine (DPPC), is a major phospholipid component of lung surfactant.<sup>[1]</sup> The deuterated form, **Colfosceril-d9 Palmitate**, incorporates nine deuterium atoms in the choline head group, making it a valuable tool in various research applications, including mass spectrometry-based lipidomics.

## Quantitative Physical Characteristics

The following table summarizes the key physical and chemical properties of **Colfosceril-d9 Palmitate**.

Property	Value	Source(s)
Molecular Formula	C <sub>40</sub> H <sub>71</sub> D <sub>9</sub> NO <sub>8</sub> P	[2]
Molecular Weight	743.09 g/mol	[2]
Appearance	Powder	
Purity	≥98%	
Solubility	Chloroform, Dichloromethane, DMSO	
Storage Conditions	2-8°C, Protected from air and light	

Note: Specific values for melting point and boiling point for the d9 isotopologue are not readily available in the searched literature. The non-deuterated form, Colfosceril Palmitate, has a reported melting point of -63°C and a boiling point of 60.5-61.5°C at 760 mmHg, though these values can vary based on the experimental method and the hydration state of the lipid.[1]

## Experimental Protocols

Detailed experimental protocols are crucial for the accurate determination of the physical characteristics of liposomal components like **Colfosceril-d9 Palmitate**. Below are methodologies for key experiments.

### 1. Determination of Melting Point (Slip Point Method)

The slip point is a common method for determining the melting point of fats and lipids, which often melt over a range of temperatures.[3]

- Objective: To determine the temperature at which a column of the solid sample begins to rise in a capillary tube when heated in a controlled manner.[3]
- Apparatus: Capillary tubes, thermometer, water bath (beaker with water), hot plate.[3][4]
- Procedure:
  - A small amount of the **Colfosceril-d9 Palmitate** powder is introduced into a capillary tube.

- The capillary tube is cooled to ensure the solidification of the sample.[3]
- The tube is then attached to a thermometer and submerged in a water bath.[3]
- The water bath is heated slowly and stirred continuously.[3][4]
- The temperature at which the fat column begins to rise in the capillary tube is recorded as the slip point.[3]

## 2. Solubility Assessment

The solubility of a lipid is determined by its interaction with various solvents of different polarities.

- Objective: To determine the solubility of **Colfosceril-d9 Palmitate** in aqueous and organic solvents.
- Apparatus: Test tubes, vortex mixer, selection of solvents (e.g., water, ethanol, chloroform).  
[5][6]
- Procedure:
  - A small, measured amount of **Colfosceril-d9 Palmitate** is added to separate test tubes.[5]
  - A specific volume of each solvent is added to the respective test tubes.[5]
  - The tubes are agitated using a vortex mixer to facilitate dissolution.[5]
  - The solutions are observed for clarity, indicating solubility, or for the presence of a precipitate or distinct layers, indicating insolubility.[5] Lipids are generally soluble in non-polar organic solvents and insoluble in polar solvents like water.[6]

## 3. Structural Elucidation via NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful technique for confirming the chemical structure of molecules like **Colfosceril-d9 Palmitate**. [7]

- Objective: To obtain  $^1\text{H}$  and  $^{31}\text{P}$  NMR spectra to confirm the molecular structure and isotopic labeling.
- Apparatus: NMR spectrometer, NMR tubes, deuterated solvents (e.g.,  $\text{CDCl}_3$ ).
- Procedure:
  - A small amount of the sample is dissolved in a deuterated solvent and placed in an NMR tube.
  - The sample is placed in the NMR spectrometer.
  - $^1\text{H}$  NMR is used to identify the protons in the molecule. The absence of a signal for the N-methyl protons and the presence of characteristic signals for the fatty acid chains and glycerol backbone would confirm the structure.[8]
  - $^{31}\text{P}$  NMR can be used to analyze the phosphate group.
  - The data is processed and analyzed to confirm the expected chemical shifts and coupling constants for the **Colfosceril-d9 Palmitate** structure. NMR can provide direct correlation between signal intensity and molar concentration, making it highly quantitative without the need for calibration curves.[7]

#### 4. Molecular Weight Verification by Mass Spectrometry

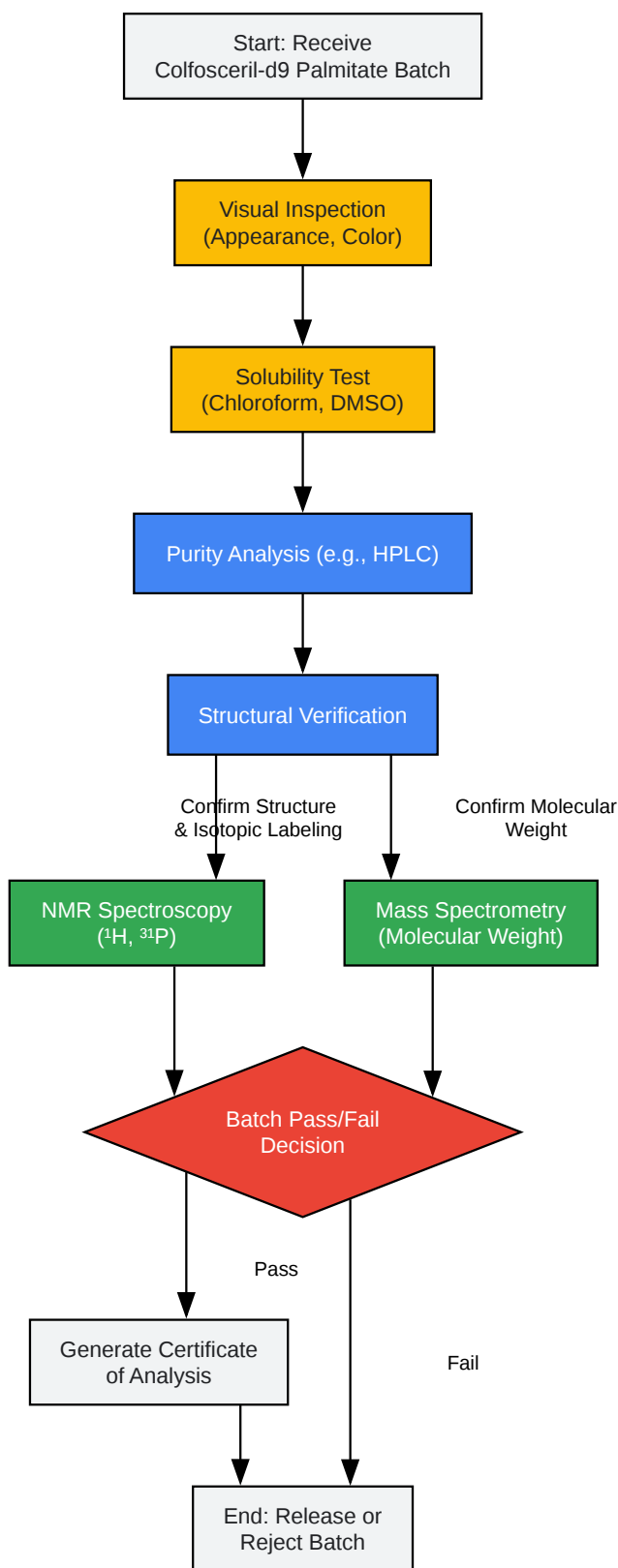
Mass spectrometry is used to determine the precise molecular weight of a compound and to confirm its elemental composition.

- Objective: To verify the molecular weight of **Colfosceril-d9 Palmitate**.
- Apparatus: Mass spectrometer (e.g., ESI-MS, MALDI-TOF).
- Procedure:
  - The sample is dissolved in an appropriate solvent.
  - The solution is introduced into the mass spectrometer. Desorption electrospray ionization (DESI) is a suitable technique for lipid analysis.[9]

- The instrument ionizes the molecules and separates them based on their mass-to-charge ratio.
- The resulting mass spectrum should show a prominent peak corresponding to the calculated molecular weight of **Colfosceril-d9 Palmitate** (743.09 Da).[\[2\]](#)

## Experimental Workflow Diagram

The following diagram illustrates a typical workflow for the quality control analysis of a batch of **Colfosceril-d9 Palmitate**.



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